

Application Note: Nanoindentation Testing of Age-Hardened Al-Cu Precipitates

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Compound of Interest

Compound Name: Aluminum;copper

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Introduction

Age-hardening in aluminum-copper (Al-Cu) alloys is a critical heat treatment process used to enhance their mechanical properties, particularly hardness and strength. This improvement is attributed to the controlled precipitation of various metastable and stable phases within the aluminum matrix. The precipitation sequence is a well-established phenomenon, typically proceeding as follows:

Supersaturated Solid Solution (SSSS) → Guinier-Preston (GP) Zones → θ'' → θ' → θ (CuAl_2)

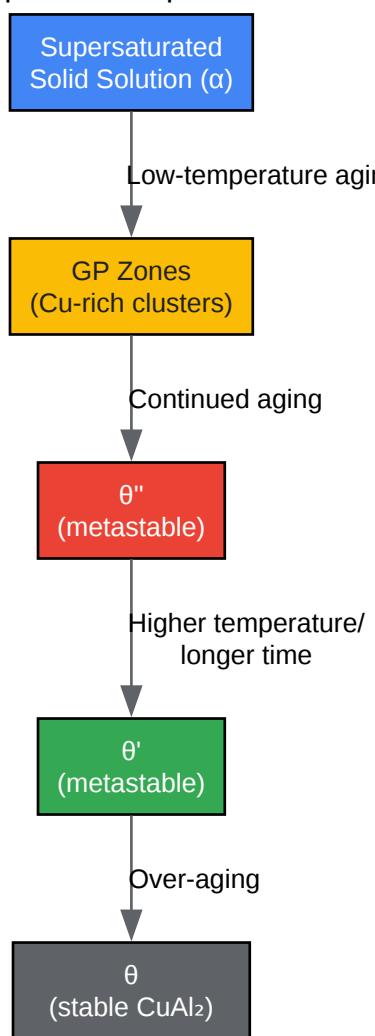
Each of these precipitate phases possesses distinct characteristics in terms of size, morphology, coherency with the matrix, and contribution to the overall mechanical behavior of the alloy. Nanoindentation is a powerful technique for probing the mechanical properties of materials at the nanoscale, making it an ideal tool for characterizing the hardness and elastic modulus of the individual microstructural constituents in age-hardened Al-Cu alloys. This application note provides a detailed protocol for performing nanoindentation on these materials, along with guidance on data interpretation and presentation.

Precipitation in Al-Cu Alloys

The strengthening of Al-Cu alloys is primarily due to the formation of finely dispersed precipitates that impede dislocation motion. The key strengthening phases are the metastable

θ'' and θ' precipitates. The initial stages of aging involve the formation of GP zones, which are clusters of copper atoms. As aging progresses, these zones evolve into the more ordered and effective strengthening phases. The final, stable θ phase is generally coarser and contributes less to the peak hardness of the alloy. Understanding this precipitation sequence is crucial for interpreting nanoindentation results.

Precipitation Sequence in Al-Cu Alloys



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Figure 1: Precipitation sequence in age-hardened Al-Cu alloys.

Experimental Protocol: Nanoindentation of Al-Cu Alloys

This protocol outlines the key steps for accurate and reproducible nanoindentation testing of age-hardened Al-Cu alloys.

Sample Preparation

Proper sample preparation is critical to obtain reliable nanoindentation data. The goal is to create a smooth, flat, and damage-free surface.

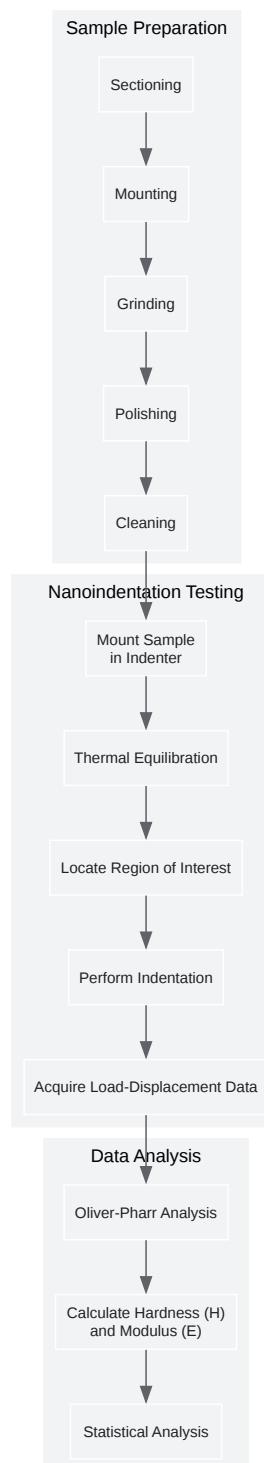
- **Sectioning:** Cut the Al-Cu alloy sample to a suitable size for the nanoindenter stage using a low-speed diamond saw or electrical discharge machining (EDM) to minimize subsurface deformation.
- **Mounting:** Mount the sample in a conductive resin to facilitate subsequent polishing and imaging.
- **Grinding:**
 - Begin with a coarse grit silicon carbide (SiC) paper (e.g., 320 or 400 grit) to planarize the surface.
 - Sequentially grind with finer grit SiC papers (e.g., 600, 800, 1200, and 2400 grit). Use water as a lubricant and coolant.[\[1\]](#)
 - After each grinding step, thoroughly clean the sample with water and ethanol to remove any abrasive particles.
- **Polishing:**
 - Use diamond suspensions of decreasing particle size (e.g., 6 μm , 3 μm , and 1 μm) on appropriate polishing cloths.[\[2\]](#)
 - For the final polishing step, use a fine colloidal silica or alumina suspension (e.g., 0.05 μm or 0.02 μm) to achieve a mirror-like finish with minimal surface scratches.[\[1\]](#)

- Cleaning: After final polishing, clean the sample ultrasonically in ethanol or acetone to remove any residual polishing media and ensure a pristine surface for indentation.[3]

Nanoindentation Procedure

The following workflow is recommended for conducting nanoindentation tests on prepared Al-Cu alloy samples.

Nanoindentation Experimental Workflow

[Click to download full resolution via product page](#)**Figure 2:** Workflow for nanoindentation of Al-Cu alloys.

- Instrument Setup and Calibration:
 - Ensure the nanoindenter is properly calibrated using a standard fused silica sample.
 - Select an appropriate indenter tip, typically a Berkovich or cube-corner tip for high-resolution measurements.
- Sample Mounting: Securely mount the prepared sample on the nanoindenter stage. Ensure good mechanical and electrical contact if using conductive mounting resin.
- Thermal Equilibration: Allow the sample to reach thermal equilibrium with the instrument to minimize thermal drift during testing. This may take 30 minutes or longer.
- Locating Regions of Interest:
 - Use the instrument's optical microscope or scanning probe microscopy (SPM) capabilities to identify the areas of interest.
 - For characterizing individual precipitates, high-resolution imaging is necessary to precisely position the indenter.
- Indentation Parameters:
 - Maximum Load/Depth: Set the maximum indentation load or depth. To probe individual precipitates, a shallow indentation depth (e.g., < 50 nm) is required to minimize the influence of the surrounding matrix.
 - Loading/Unloading Rates: Use a constant strain rate or loading rate. A typical strain rate for metals is 0.05 s^{-1} .^[1]
 - Hold Period: A brief hold period at peak load (e.g., 5-10 seconds) can be used to minimize the effects of creep.
- Performing Indentations:
 - Perform an array of indentations on the matrix to establish baseline mechanical properties.

- Carefully position the indenter over the target precipitates for individual characterization. It is important to note that due to the small size of the precipitates, the measured properties will likely be a composite of the precipitate and the surrounding matrix.
- Perform multiple indents for each phase to ensure statistical significance.

Data Analysis

The load-displacement data obtained from nanoindentation is typically analyzed using the Oliver-Pharr method to extract hardness and elastic modulus.

- Load-Displacement Curve Analysis: The unloading portion of the load-displacement curve is fit to a power-law relation to determine the contact stiffness.
- Contact Depth Calculation: The contact depth is calculated from the final displacement and the maximum displacement.
- Contact Area Determination: The projected contact area is determined from the contact depth using the known geometry of the indenter tip (the tip area function).
- Hardness and Modulus Calculation:
 - Hardness (H): Calculated as the maximum load divided by the projected contact area.
 - Reduced Modulus (Er): Calculated from the contact stiffness and the projected contact area.
 - Elastic Modulus (E): The elastic modulus of the sample is then calculated from the reduced modulus, taking into account the elastic properties of the indenter tip.

Data Presentation

The mechanical properties of the Al-Cu matrix and precipitates can be summarized in tables for easy comparison. It is important to acknowledge that direct experimental measurement of the mechanical properties of individual, nanoscale precipitates is challenging due to the influence of the surrounding matrix. The values presented for the precipitates are often deconvoluted from the composite response or are theoretical values from simulations.

Table 1: Typical Mechanical Properties of Al-Cu Matrix and Precipitates

| Phase | Hardness (GPa) | Elastic Modulus (GPa) | Notes |
|---|----------------------|-----------------------|--|
| α -Al Matrix (Supersaturated) | 0.8 - 1.2 | 70 - 80 | Properties depend on the concentration of Cu in solid solution. |
| GP Zones | > Matrix Hardness | Similar to Matrix | Direct measurement is difficult; hardening is due to coherency strains. |
| θ'' | Higher than GP Zones | Higher than Matrix | Significant strengthening effect. |
| θ' | Peak Hardness | Higher than Matrix | Primary strengthening phase in many Al-Cu alloys. |
| θ (CuAl_2) | Lower than θ' | ~110-130 | Coarser, incoherent phase, leading to lower hardness than peak-aged condition. |

Note: The values for the precipitate phases are indicative and can vary significantly with alloy composition, aging conditions, and measurement technique.

Table 2: Example Nanoindentation Parameters for Al-Cu Alloys

| Parameter | Value | Reference/Justification |
|---------------------------|----------------------|---|
| Indenter Tip | Berkovich | Standard for measuring hardness and modulus. |
| Maximum Indentation Depth | 200 nm | To probe the near-surface mechanical properties. [1] |
| Strain Rate | 0.05 s ⁻¹ | Typical for metals to minimize strain rate effects. [1] |
| Hold Period at Peak Load | 10 s | To allow for relaxation of time-dependent deformation. |
| Data Analysis Method | Oliver-Pharr | Standard method for analyzing nanoindentation data. |

Conclusion

Nanoindentation is an indispensable tool for characterizing the local mechanical properties of age-hardened Al-Cu alloys. By following a meticulous experimental protocol, from sample preparation to data analysis, researchers can gain valuable insights into the strengthening mechanisms provided by the different precipitate phases. While direct measurement of the intrinsic properties of nanoscale precipitates remains a challenge, nanoindentation provides crucial data on the composite response of the precipitate and matrix, which is directly relevant to the overall performance of the material. The data obtained can be used to optimize heat treatment processes and develop new Al-Cu alloys with enhanced mechanical properties for a wide range of applications.

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